

# 2-(2-Propoxyphenyl)ethanol: Proper Disposal Procedures

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## Compound of Interest

Compound Name: 2-(2-Propoxyphenyl)ethanol

CAS No.: 104174-91-6

Cat. No.: B2376673

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## Executive Summary & Risk Profile

In the absence of a specific GHS classification for this exact isomer in some databases, we apply Structure-Activity Relationship (SAR) protocols based on analogous phenethyl alcohol derivatives (e.g., 2-Phenoxyethanol, 2-(4-Ethoxyphenyl)ethanol).[1][2][3]

Operational Directive: Treat this substance as a Combustible Liquid and Aquatic Toxin. Under no circumstances should this chemical be discharged into municipal drainage systems.[2]

## Physicochemical & Hazard Data (SAR-Derived)

Parameter	Value / Classification	Operational Implication
Physical State	Viscous Liquid (Colorless to Pale Yellow)	Requires leak-proof secondary containment.[1][2][3]
Flash Point	> 93°C (Estimated)	Class IIIB Combustible.[1][2][3] Avoid open flames.
Solubility	Low water solubility; Soluble in organics	Do not dilute with water for disposal.[1][2][3]
Reactivity	Stable; Incompatible with strong oxidizers	Segregate from Nitric Acid/Peroxides.[1][2][3]
Toxicity	Skin/Eye Irritant (Category 2)	Wear Nitrile gloves and safety goggles.[1][2][3]
Ecological	Acute Aquatic Toxicity (Category 2/3)	Zero-discharge policy applies. [1][2][3]

## Waste Segregation & Classification

Proper segregation is the primary defense against unexpected laboratory reactions.[1][2][3] **2-(2-Propoxyphenyl)ethanol** must be classified as Non-Halogenated Organic Waste.[1][2][3]

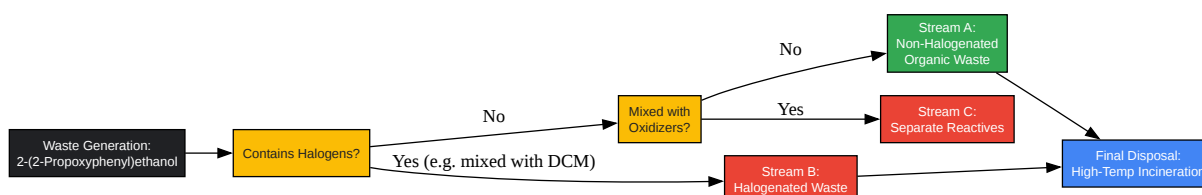
## The Segregation Logic (Expert Insight)

Why do we segregate this way?

- Halogen Absence: The molecule ( ) contains no Chlorine, Bromine, or Fluorine.[1][2][3] Mixing with halogenated waste (e.g., Chloroform) increases disposal costs significantly due to the need for specialized scrubbers during incineration.[2]
- Combustibility: As a high-boiling alcohol/ether, it provides fuel value during incineration.[1][2][3] It should be mixed with other compatible flammable solvents (Acetone, Methanol) to facilitate the incineration process.[2]

## Disposal Decision Tree

The following diagram outlines the logical flow for categorizing this specific waste stream.



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Figure 1: Decision logic for segregating **2-(2-Propoxyphenyl)ethanol** waste streams.

## Step-by-Step Disposal Protocol

### Phase 1: Collection

- Container Selection: Use High-Density Polyethylene (HDPE) or Glass (Amber) containers.[1][2][3] Avoid standard LDPE wash bottles for long-term waste storage as ether linkages can sometimes soften lower-density plastics over time.[1][2]
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.[1][2][3]

### Phase 2: Labeling

A generic "Waste" label is insufficient for safety compliance.[1][2][3] The label must include:

- Full Chemical Name: **2-(2-Propoxyphenyl)ethanol**. [1][2]
- Hazard Checkboxes: [x] Irritant, [x] Combustible.[1][2][3]
- Solvent Composition: If mixed, list percentages (e.g., **2-(2-Propoxyphenyl)ethanol** 5%, Acetone 95%).

### Phase 3: Storage (Satellite Accumulation Area)[1][2][3]

- Store in a cool, well-ventilated area away from direct sunlight.[2]
- Ensure the container is within a secondary containment tray capable of holding 110% of the container's volume.[2]
- Incompatibility Check: Verify that no Nitric Acid or concentrated Hydrogen Peroxide is stored in the same secondary tray.[1][2]

## Phase 4: Final Hand-off

Transfer to your facility's EHS (Environmental Health & Safety) team for High-Temperature Incineration.[1][2][3]

- Note: This compound is fully combustible and is an excellent candidate for fuel blending programs at licensed disposal facilities.[1][2]

## Emergency Procedures

In the event of a spill or exposure during the disposal process, execute the following self-validating safety loops.

### Spill Management (Minor Spill < 500 mL)

- Isolate: Evacuate the immediate 3-meter radius.[1][2][3]
- PPE Up: Don Nitrile gloves (double-gloved recommended), lab coat, and safety goggles.[1][2][3]
- Absorb: Use an inert absorbent (Vermiculite or Universal Pads).[1][2][3] Do not use sawdust, as the ether functionality can increase flammability risk with organic absorbents.[1][2]
- Clean: Wash the surface with a soap/water solution.[1][2][3] Collect all absorbent materials into a sealed bag labeled "Hazardous Debris - Organic."

## First Aid

- Skin Contact: Wash immediately with soap and water for 15 minutes.[1][2] The lipophilic nature of the propoxy group aids skin absorption; prompt removal is critical to prevent

systemic uptake.[1][2]

- Eye Contact: Rinse cautiously with water for 15 minutes.[1][2] Remove contact lenses if present.[1][2][3]

## References

- PubChem.2-(2-Phenoxyethoxy)ethanol (Analogous Structure Safety Data). National Library of Medicine.[1][2] Available at: [\[Link\]](#)[1][2][3]
- ECHA (European Chemicals Agency).Registration Dossier: 2-Phenoxyethanol (Class-based Toxicity).[1][2][3][4] Available at: [\[Link\]](#)[1][2]

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